

L-Biphenylalanine: A Technical Guide for Researchers and Drug Development Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *L-Biphenylalanine*

Cat. No.: B555396

[Get Quote](#)

CAS Number: 155760-02-4

Introduction

L-Biphenylalanine, a non-proteinogenic amino acid, is a derivative of L-phenylalanine distinguished by the presence of a biphenyl group attached to the phenyl ring. This structural modification imparts unique properties, making it a valuable building block in medicinal chemistry and drug discovery. Its increased lipophilicity and potential for pi-stacking interactions allow for the design of novel peptides and small molecules with enhanced biological activity and metabolic stability. This technical guide provides an in-depth overview of **L-Biphenylalanine**, including its chemical properties, suppliers, and its application in the development of therapeutic agents, supported by relevant experimental protocols and data.

Chemical and Physical Properties

L-Biphenylalanine is a white to off-white solid with the molecular formula $C_{15}H_{15}NO_2$ and a molecular weight of 241.29 g/mol .^{[1][2]} Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
CAS Number	155760-02-4	[1][3][4]
Molecular Formula	C ₁₅ H ₁₅ NO ₂	[1]
Molecular Weight	241.29 g/mol	[1][2]
Appearance	Solid, White to off-white	[1]
Melting Point	227-229 °C	[3]
Boiling Point	569.2 °C at 760 mmHg	[3]
Density	1.19 g/cm ³	[3]
Storage Temperature	4 °C	[3]

Suppliers

L-Biphenylalanine is commercially available from various chemical suppliers. The purity and available quantities may vary. Researchers should consult the suppliers' websites for the most current information.

Supplier	Purity	Available Quantities
Sigma-Aldrich	98%	Varies
MedchemExpress	>98%	1 g and other sizes
Moldb	98%	Varies
ChemicalBook	Varies	Varies

Applications in Drug Discovery and Development

The incorporation of unnatural amino acids like **L-Biphenylalanine** is a key strategy in modern drug design to overcome the limitations of natural peptides, such as poor metabolic stability and low bioavailability. The biphenyl moiety can enhance binding affinity to target proteins through hydrophobic and aromatic interactions, and can also improve the pharmacokinetic profile of a drug candidate.

While specific research explicitly detailing the biological activity of **L-Biphenylalanine**-containing compounds is emerging, the broader class of phenylalanine derivatives has shown significant promise in various therapeutic areas. A notable example is the development of novel dipeptides with anti-cancer properties.

Case Study: L-Phenylalanine Dipeptides as Anti-Prostate Cancer Agents

A recent study focused on the design and synthesis of novel L-phenylalanine dipeptide derivatives and evaluated their inhibitory effects on prostate cancer cells.^[5] One of the lead compounds, designated 7c, demonstrated significant anti-tumor activity.^[5]

Quantitative Biological Data for Compound 7c (an L-Phenylalanine Dipeptide Derivative)^[5]

Parameter	Cell Line	Value
Inhibition Rate (at 3.0 $\mu\text{mol/L}$)	PC3	$83.72 \pm 1.72\%$
IC ₅₀	PC3	Not explicitly stated, but significant inhibition observed at $\mu\text{mol/L}$ concentrations

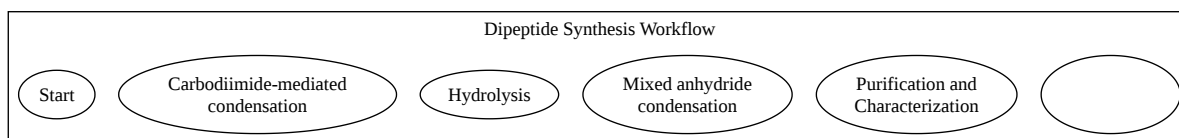
These findings highlight the potential of designing peptides with phenylalanine scaffolds for cancer therapy. The experimental workflow and methodologies used in this study can serve as a valuable template for researchers working with **L-Biphenylalanine**.

Experimental Protocols

The following sections provide a generalized experimental workflow based on methodologies reported for the synthesis and biological evaluation of L-phenylalanine dipeptide derivatives.^[5] These protocols can be adapted for research involving **L-Biphenylalanine**.

General Synthesis of L-Phenylalanine Dipeptides

The synthesis of L-phenylalanine dipeptides can be achieved through a multi-step process involving condensation, hydrolysis, and coupling reactions.^[5]



[Click to download full resolution via product page](#)

A diagram illustrating the potential targeting of DUSP1 and TNFSF9 by an **L-Biphenylalanine**-containing peptide, leading to anti-cancer effects.

Conclusion

L-Biphenylalanine represents a promising scaffold for the design of novel therapeutic agents. Its unique structural features offer the potential to enhance the pharmacological properties of peptides and small molecules. The experimental protocols and findings from research on related phenylalanine derivatives provide a solid foundation for scientists and drug development professionals to explore the full therapeutic potential of **L-Biphenylalanine**. Further investigation into the specific biological targets and signaling pathways modulated by **L-Biphenylalanine**-containing compounds will be crucial for advancing these promising molecules from the laboratory to clinical applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 155760-02-4 | L-Biphenylalanine - MolDb [moldb.com]
- 3. L-Biphenylalanine | 155760-02-4 [sigmaaldrich.com]
- 4. Biphenylalanine | C₁₅H₁₅NO₂ | CID 2761815 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [L-Biphenylalanine: A Technical Guide for Researchers and Drug Development Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b555396#l-biphenylalanine-cas-number-and-suppliers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com